

Introduction to Suzuki Cross-Coupling and the Role of DMF

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Compound of Interest

Compound Name: *N,N*-Dimethylformamide

Cat. No.: B166413

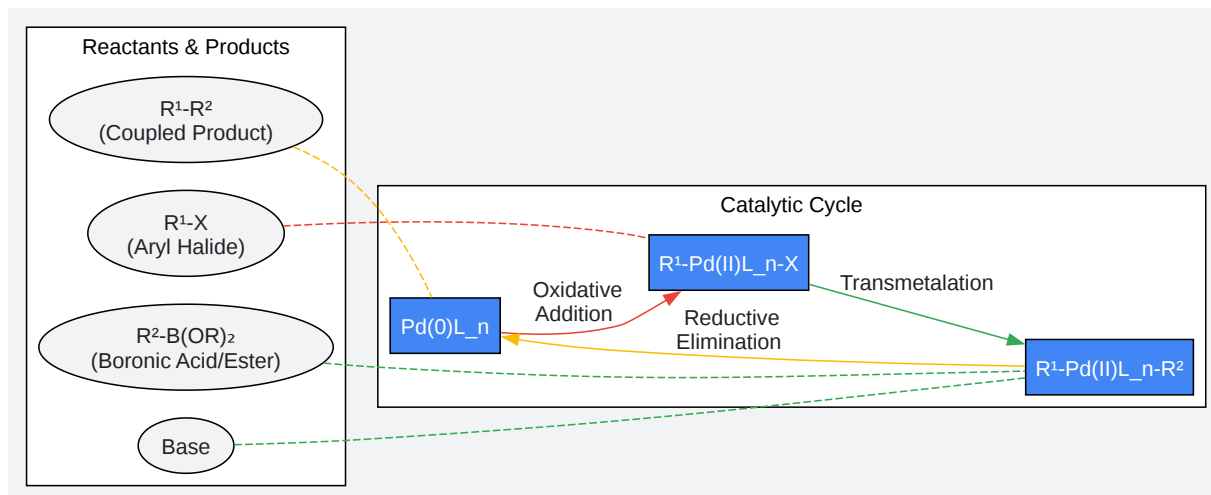
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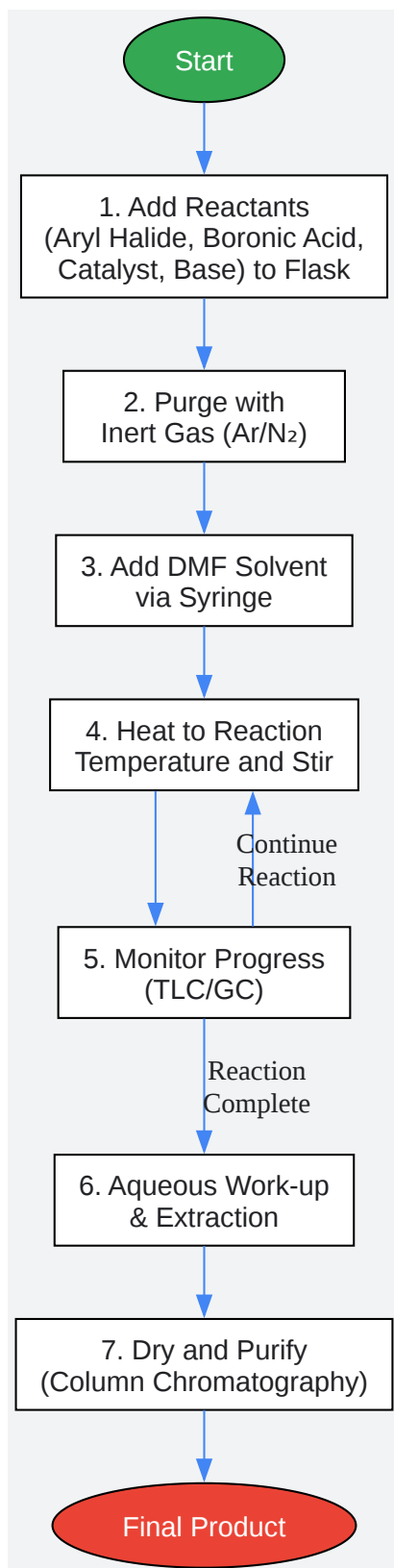
The Suzuki-Miyaura cross-coupling is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds by reacting an organoboron species (like a boronic acid or ester) with a halide or pseudohalide in the presence of a palladium catalyst and a base.[1][2] This reaction is widely employed in the synthesis of pharmaceuticals, agrochemicals, and complex organic molecules due to its versatility and functional group tolerance.[1]

N,N-Dimethylformamide (DMF) is a common solvent for Suzuki-Miyaura couplings.[1][3] As a polar aprotic solvent, DMF can influence reaction outcomes. It has been shown to affect the selectivity in couplings of substrates with multiple reactive sites, such as chloroaryl triflates.[4][5] The polarity of DMF can stabilize anionic transition states during the oxidative addition step of the catalytic cycle.[4][5] Furthermore, DMF is often used in aqueous mixtures, which can play a crucial role in the reaction's efficiency, particularly in ligand-free protocols.[6][7][8]

The Suzuki-Miyaura Catalytic Cycle

The generally accepted mechanism for the Suzuki-Miyaura cross-coupling reaction involves three primary steps: oxidative addition, transmetalation, and reductive elimination.[9] The cycle begins with a Pd(0) species, which undergoes oxidative addition with the aryl halide. The resulting Pd(II) complex then undergoes transmetalation with the organoboron compound, a step often facilitated by a base. Finally, reductive elimination from the Pd(II) complex yields the desired biaryl product and regenerates the active Pd(0) catalyst.[9]





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